

4-amino-3-methoxy-N-methylbenzamide molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-amino-3-methoxy-N-methylbenzamide

Cat. No.: B1290252

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In-Depth Technical Guide: 4-amino-3-methoxy-N-methylbenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and properties of **4-amino-3-methoxy-N-methylbenzamide**, a compound of interest in various research and development domains.

Core Molecular Data

The fundamental molecular characteristics of **4-amino-3-methoxy-N-methylbenzamide** are summarized in the table below, providing a clear reference for quantitative analysis.

Property	Value
Molecular Formula	C9H12N2O2
Molecular Weight	180.20 g/mol [1]
CAS Number	866329-57-9[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **4-amino-3-methoxy-N-methylbenzamide** is depicted below. This visualization aids in understanding the spatial arrangement of atoms and functional groups, which is crucial for predicting its chemical behavior and interactions.

Molecular structure of **4-amino-3-methoxy-N-methylbenzamide**.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **4-amino-3-methoxy-N-methylbenzamide** would typically be found in peer-reviewed scientific literature or patents. These protocols would outline specific reaction conditions, purification methods, and analytical techniques used to confirm the structure and purity of the compound. Key experimental procedures would likely include:

- **Synthesis:** A detailed description of the synthetic route, including reactants, solvents, catalysts, reaction times, and temperatures. Common methods could involve the amidation of a corresponding carboxylic acid or acid chloride.
- **Purification:** Techniques such as recrystallization or column chromatography to isolate the pure compound.
- **Structural Characterization:**
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR to elucidate the chemical environment of the hydrogen and carbon atoms, confirming the connectivity and structure.
 - **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern, confirming the elemental composition.
 - **Infrared (IR) Spectroscopy:** To identify the presence of key functional groups such as the amide, amine, and ether linkages.
- **Purity Analysis:** High-Performance Liquid Chromatography (HPLC) to determine the purity of the final compound.

For specific, validated protocols, researchers should consult chemical databases and scientific journals, referencing the compound's CAS number (866329-57-9).

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References

- 1. 866329-57-9|4-Amino-3-methoxy-N-methylbenzamide|BLD Pharm [bldpharm.com]
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